

1-Dodecyne physical properties and data

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Compound of Interest

Compound Name: 1-Dodecyne

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A-Technical-Guide-to-1-Dodecyne

An In-depth Technical Guide on the Core Physical Properties of **1-Dodecyne**

For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of chemical compounds is fundamental. This guide provides a detailed overview of the core physical data for **1-dodecyne**, a terminal alkyne with significant applications in organic synthesis.

Core Physical and Chemical Data

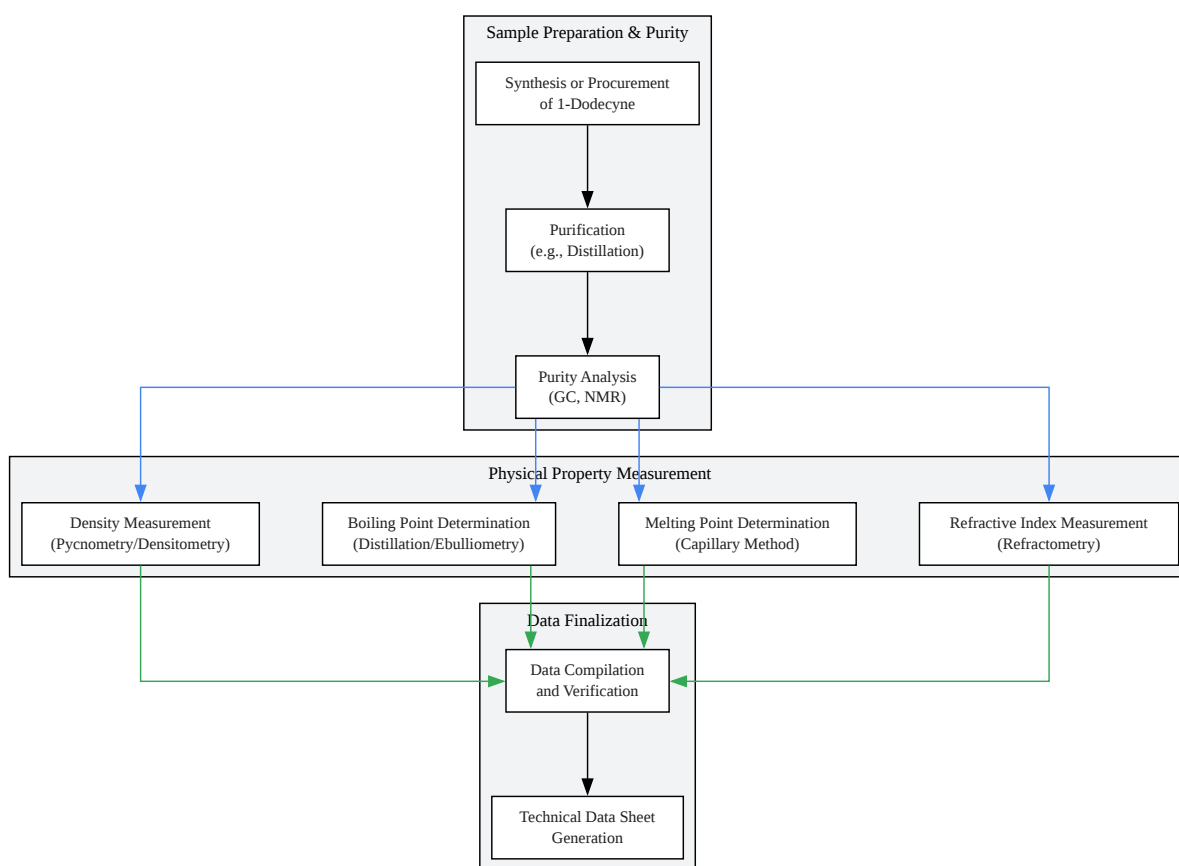
The essential physical properties of **1-dodecyne** are summarized in the table below. These values are critical for its use in experimental design, chemical synthesis, and safety protocols.

Property	Value	Units
Molecular Formula	C12H22	-
Molecular Weight	166.30	g/mol
Density	0.778	g/mL at 25 °C
Boiling Point	215	°C
Melting Point	-19	°C
Refractive Index	1.434	n _{20/D}

The data in this table has been compiled from various chemical data sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Logical Workflow for Physical Property Determination

While **1-dodecyne** is a simple organic molecule and not involved in biological signaling pathways, a logical workflow for its physical characterization can be visualized. This process outlines the sequential steps taken to ensure the purity and confirm the physical constants of the compound before its use in further research and development.



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Caption: Workflow for the Physical Characterization of **1-Dodecyne**.

Experimental Protocols

The determination of the physical properties of **1-dodecyne** follows standardized laboratory procedures. Below are outlines of the general methodologies employed.

1. Determination of Density (ASTM D4052)

The density of a liquid, such as **1-dodecyne**, is typically measured using a digital density meter or a pycnometer.

- Apparatus: A digital density meter equipped with a U-shaped oscillating tube and a temperature control system, or a calibrated pycnometer.
- Calibration: The instrument is calibrated using two reference standards with known densities, such as dry air and deionized water, at a specified temperature (e.g., 25 °C).
- Procedure:
 - The instrument or pycnometer is equilibrated to the measurement temperature.
 - A sample of purified **1-dodecyne** is introduced into the measurement cell, ensuring no air bubbles are present.
 - The sample is allowed to reach thermal equilibrium.
 - The instrument provides a direct density reading, or for the pycnometer method, the mass of the known volume is used to calculate the density.
 - Multiple measurements are taken to ensure accuracy and precision.

2. Determination of Boiling Point (OECD TG 103)

The boiling point is a key indicator of a substance's purity and is determined by measuring the temperature at which its vapor pressure equals the atmospheric pressure.

- Apparatus: A distillation apparatus consisting of a boiling flask, a condenser, a thermometer, and a heating mantle.

- Procedure:
 - A sample of **1-dodecyne** is placed in the boiling flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, and cooling water is circulated through the condenser.
 - The sample is gently heated.
 - The temperature is recorded when the liquid is boiling, and a stable temperature is observed on the thermometer as the vapor condenses and is collected. This stable temperature is the boiling point.
 - The atmospheric pressure is recorded, and the boiling point is corrected to standard pressure if necessary.

3. Determination of Melting Point (OECD TG 102)

For substances that are solid at room temperature, the melting point is a crucial physical constant. For **1-dodecyne**, which has a melting point of -19 °C, this determination requires a cooling bath.^{[3][5]}

- Apparatus: A capillary tube melting point apparatus equipped with a controlled cooling and heating system.
- Procedure:
 - A small amount of solidified **1-dodecyne** is placed in a capillary tube.
 - The capillary tube is placed in the melting point apparatus, which is then cooled below the expected melting point.
 - The sample is slowly heated (or allowed to warm) at a controlled rate.
 - The temperature range from the point at which the first drop of liquid appears to the point at which the entire sample is liquid is recorded as the melting range.

4. Determination of Refractive Index (OECD TG 107)

The refractive index is a measure of how much light bends when it passes through the substance and is a characteristic property related to its composition.

- Apparatus: A refractometer (e.g., an Abbé refractometer) with a light source and a temperature-controlled prism.
- Procedure:
 - The refractometer is calibrated using a standard of known refractive index.
 - A few drops of **1-dodecyne** are placed on the prism of the refractometer.
 - The prism is closed, and the sample is allowed to equilibrate to the desired temperature (typically 20 °C).
 - Light is passed through the sample, and the instrument is adjusted until the dividing line between the light and dark fields is centered in the crosshairs of the eyepiece.
 - The refractive index is read directly from the instrument's scale.

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References

- 1. 1-Dodecyne | C₁₂H₂₂ | CID 69821 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Dodecyne, 97% | Fisher Scientific [fishersci.ca]
- 3. 1-dodecyne [stenutz.eu]
- 4. 1-Dodecyne [webbook.nist.gov]
- 5. 1-Dodecyne 98 765-03-7 [sigmaaldrich.com]
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